

# An In-depth Technical Guide to 6-amino-2-fluoro-3-iodophenol

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## Compound of Interest

Compound Name: 6-Amino-2-fluoro-3-iodophenol

CAS No.: 2090794-57-1

Cat. No.: B2375969

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This guide provides a comprehensive technical overview of **6-amino-2-fluoro-3-iodophenol**, a halogenated aromatic compound with significant potential in synthetic chemistry and drug discovery. Due to its unique substitution pattern, featuring an amino group, a fluorine atom, and an iodine atom on a phenol scaffold, this molecule presents a versatile platform for the development of novel chemical entities.

## Physicochemical Properties

The fundamental properties of **6-amino-2-fluoro-3-iodophenol** are summarized below. These values are calculated based on its chemical structure, as experimental data for this specific compound is not readily available in public databases.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FINO	Calculated
Molecular Weight	252.99 g/mol	Calculated
Appearance	Predicted to be a solid at room temperature	Analogy to similar compounds
Solubility	Predicted to be sparingly soluble in water, with better solubility in organic solvents like ethanol, methanol, and DMSO	Analogy to similar compounds
pKa	Estimated to be around 8-9 for the phenolic hydroxyl group and 3-4 for the anilinium ion	Analogy to similar compounds

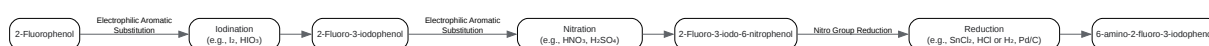
Molecular Structure:

Caption: Molecular structure of **6-amino-2-fluoro-3-iodophenol**.

## Synthesis and Reactivity

While a specific, documented synthesis for **6-amino-2-fluoro-3-iodophenol** is not readily available in the literature, a plausible synthetic route can be proposed based on established organic chemistry principles. A potential pathway could commence with a commercially available fluorophenol, followed by sequential iodination and amination reactions.

Proposed Synthetic Workflow:



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